

Best practices for storing ZINC00230567

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Compound of Interest

Compound Name: ZINC00230567

Cat. No.: B5022190

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This technical support guide provides best practices for the storage and handling of **ZINC00230567**, identified as O-(2,4-dinitrophenyl)hydroxylamine, for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical to ensure the compound's integrity and the reproducibility of experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the chemical identity of **ZINC00230567**?

A1: **ZINC00230567** is chemically known as O-(2,4-dinitrophenyl)hydroxylamine.^{[1][2]} Its CAS number is 17508-17-7.^{[1][3]}

Q2: What are the recommended long-term storage conditions for solid **ZINC00230567**?

A2: For long-term stability, the solid compound should be stored at 2°C - 8°C in a tightly sealed container, protected from light.^{[3][4]} It is also advisable to store it under an inert gas atmosphere.

Q3: How should I store solutions of **ZINC00230567**?

A3: Stock solutions should be prepared fresh whenever possible. If storage is necessary, aliquot the solution into single-use vials to minimize freeze-thaw cycles and store at -20°C or lower for short periods. The stability of the compound in various solvents has not been

extensively reported, so it is recommended to perform a stability test for your specific experimental conditions.

Q4: Is **ZINC00230567** sensitive to air or moisture?

A4: Yes, hydroxylamine and its derivatives can be sensitive to air and moisture, which may lead to degradation.^[5]^[6] It is crucial to handle the compound in a dry environment and store it in a well-sealed container.

Q5: What are the primary safety concerns when handling **ZINC00230567**?

A5: O-(2,4-dinitrophenyl)hydroxylamine may be harmful if swallowed or inhaled and can cause skin and eye irritation.^[2] Due to the presence of dinitrophenyl and hydroxylamine moieties, there is a potential for explosive decomposition upon heating, shock, or friction.^[7]^[8] Always handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, in a well-ventilated area.

Troubleshooting Guide

Issue/Observation	Potential Cause	Recommended Action
Change in color of the solid compound (e.g., darkening).	Degradation due to light exposure, oxidation, or reaction with moisture.	Discard the compound and use a fresh, properly stored sample. Ensure future storage is in a dark, dry, and inert environment.
Inconsistent or poor results in biological assays.	Compound degradation in solution (e.g., hydrolysis, oxidation).	Prepare fresh solutions before each experiment. If using frozen stock solutions, perform a purity check (e.g., by HPLC) before use. Consider conducting a stability study in your chosen solvent.
Precipitate forms in a stored solution.	Poor solubility at storage temperature or compound degradation leading to insoluble byproducts.	Allow the solution to warm to room temperature and vortex to see if the precipitate redissolves. If it does not, the compound may have degraded, and a fresh solution should be prepared.
Difficulty in dissolving the solid compound.	The compound is a light yellow solid. ^[1] Solubility may be limited in certain solvents.	Refer to the supplier's datasheet for recommended solvents. Sonication may aid in dissolution. If solubility remains an issue, consider using a different solvent system.

Data Presentation

Summary of Physicochemical and Storage Data for **ZINC00230567**

Property	Value	Source
Chemical Name	O-(2,4-dinitrophenyl)hydroxylamine	[1][2]
CAS Number	17508-17-7	[1]
Molecular Formula	C ₆ H ₅ N ₃ O ₅	
Molecular Weight	199.12 g/mol	[4]
Appearance	Light yellow solid	[1]
Melting Point	~112°C	[1]
Recommended Storage	2°C - 8°C, protect from light	[4]
Hazards	Harmful if swallowed, skin/eye irritant, potentially explosive	[7][8]

Experimental Protocols

Protocol for Assessing Solid-State Stability

- Objective: To determine the stability of solid **ZINC00230567** under various storage conditions.
- Materials:
 - **ZINC00230567** (solid)
 - Amber and clear glass vials with airtight seals
 - Desiccator
 - Temperature-controlled chambers/refrigerators (2-8°C, ambient, 40°C)
 - HPLC system with a suitable column (e.g., C18)
 - Analytical balance
- Methodology:

1. Aliquot approximately 5 mg of the solid compound into amber and clear vials.
2. Place sets of vials under the following conditions:
 - 2-8°C in the dark (recommended storage)
 - Ambient temperature (~25°C) in the dark
 - Ambient temperature with light exposure
 - 40°C in the dark (accelerated stability)
3. At specified time points (e.g., 0, 1, 3, 6 months), take a sample from each condition.
4. Accurately weigh the sample and dissolve it in a suitable solvent (e.g., acetonitrile or DMSO) to a known concentration.
5. Analyze the purity of the sample by HPLC.
6. Compare the chromatograms to the time-zero sample to identify any degradation products and quantify the remaining parent compound.

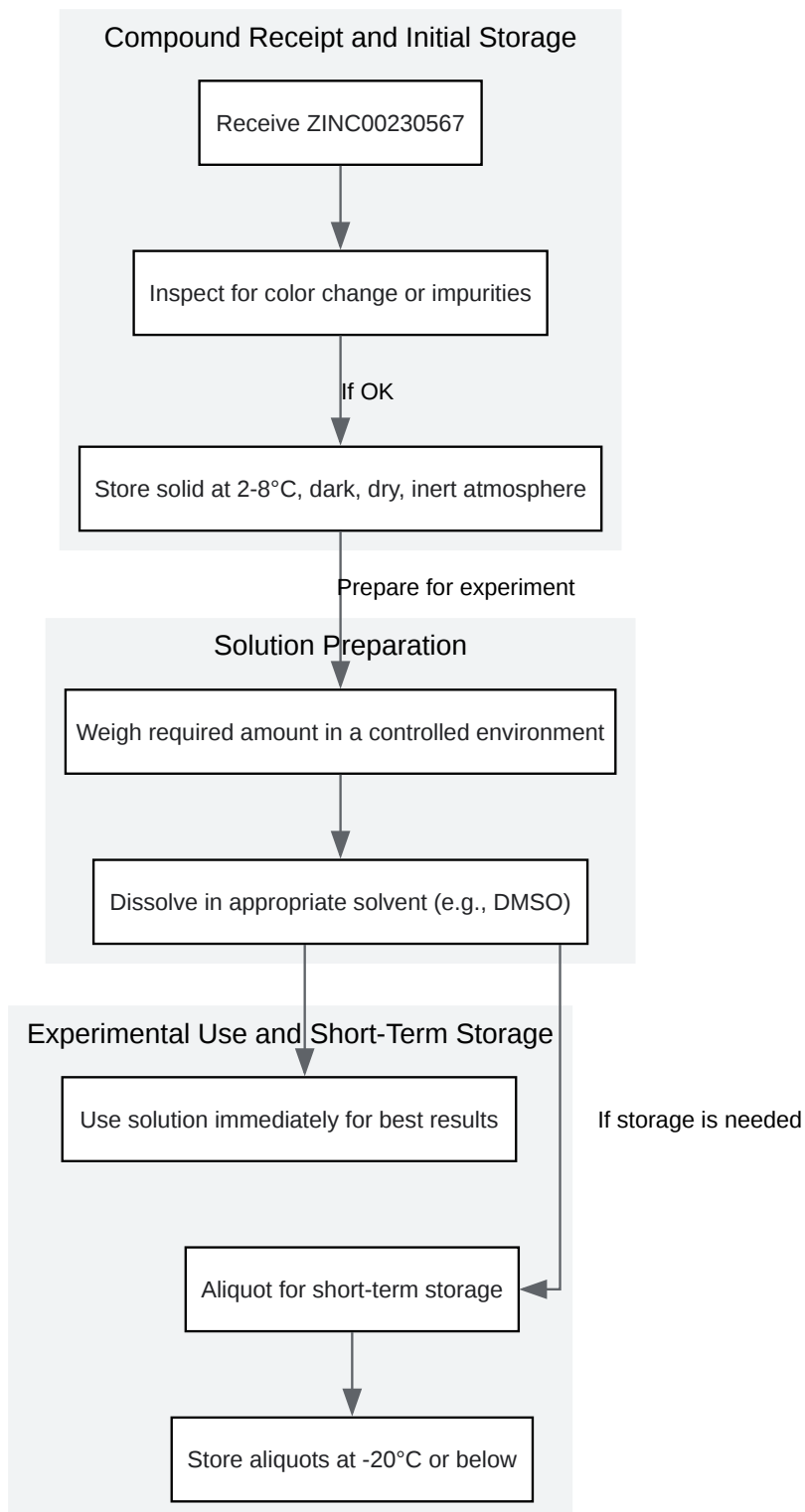
Protocol for Assessing Solution Stability

- Objective: To evaluate the stability of **ZINC00230567** in a specific solvent at different temperatures.
- Materials:
 - **ZINC00230567**
 - Solvent of interest (e.g., DMSO, ethanol)
 - Volumetric flasks and pipettes
 - Amber vials with airtight seals
 - Temperature-controlled storage (-20°C, 4°C, ambient)

- HPLC system
- Methodology:
 1. Prepare a stock solution of **ZINC00230567** in the chosen solvent at a relevant concentration (e.g., 10 mM).
 2. Aliquot the solution into amber vials.
 3. Store the vials at different temperatures: -20°C, 4°C, and ambient temperature.
 4. Analyze an aliquot from each storage condition by HPLC at various time points (e.g., 0, 24, 48, 72 hours, and 1 week).
 5. Monitor the peak area of the parent compound and the appearance of any new peaks, which would indicate degradation.

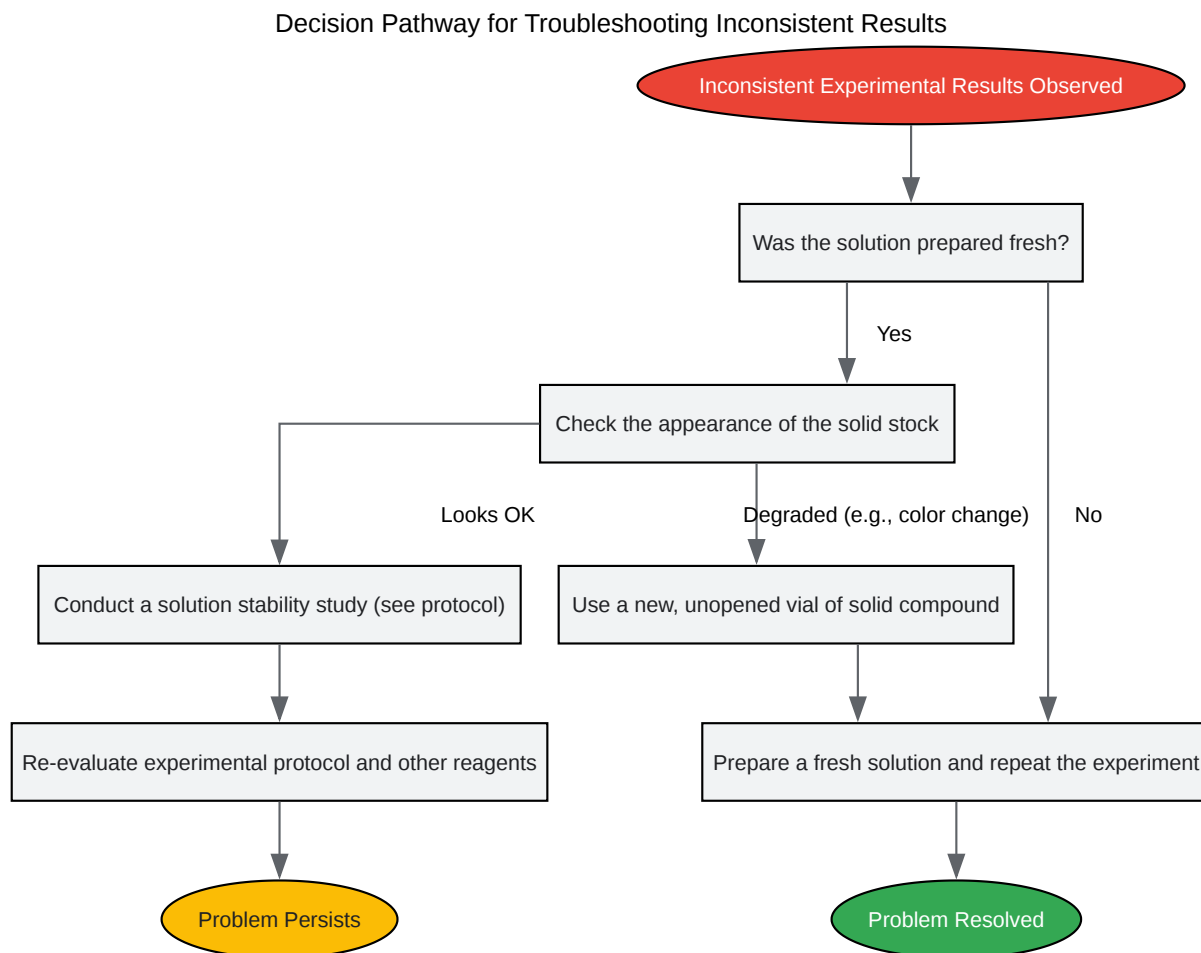
Visualizations

Experimental Workflow: Handling and Use of ZINC00230567



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Caption: Workflow for handling **ZINC00230567** from receipt to experimental use.



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Caption: Troubleshooting logic for inconsistent experimental outcomes.

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